

# GE23077: A Selective Inhibitor of Bacterial RNA Polymerase - A Technical Guide

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## Compound of Interest

Compound Name: GE23077

Cat. No.: B1150810

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## Abstract

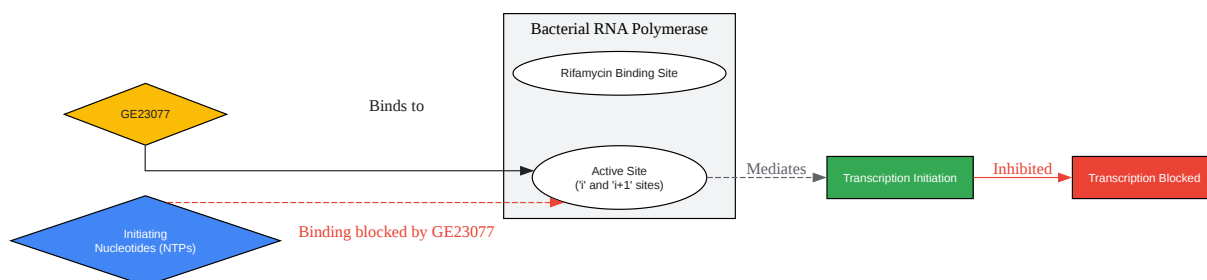
**GE23077** is a cyclic peptide antibiotic that has demonstrated potent and selective inhibitory activity against bacterial RNA polymerase (RNAP). This document provides a comprehensive technical overview of **GE23077**, including its mechanism of action, inhibitory activity against a range of bacterial pathogens, and detailed experimental protocols for its study. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in the discovery and development of novel antibacterial agents.

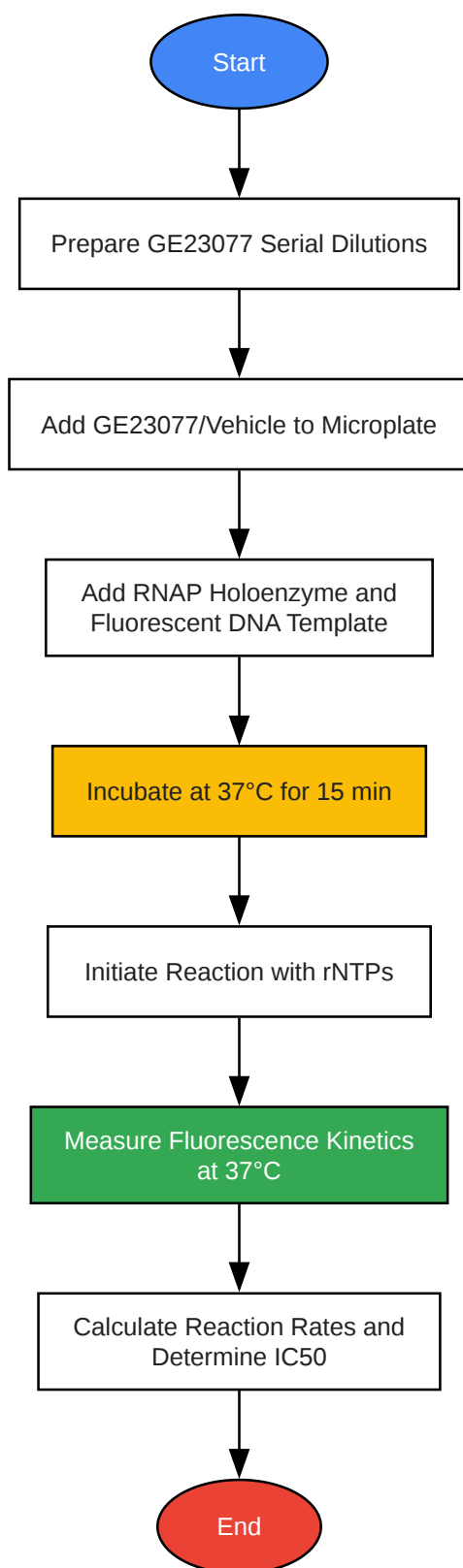
## Mechanism of Action

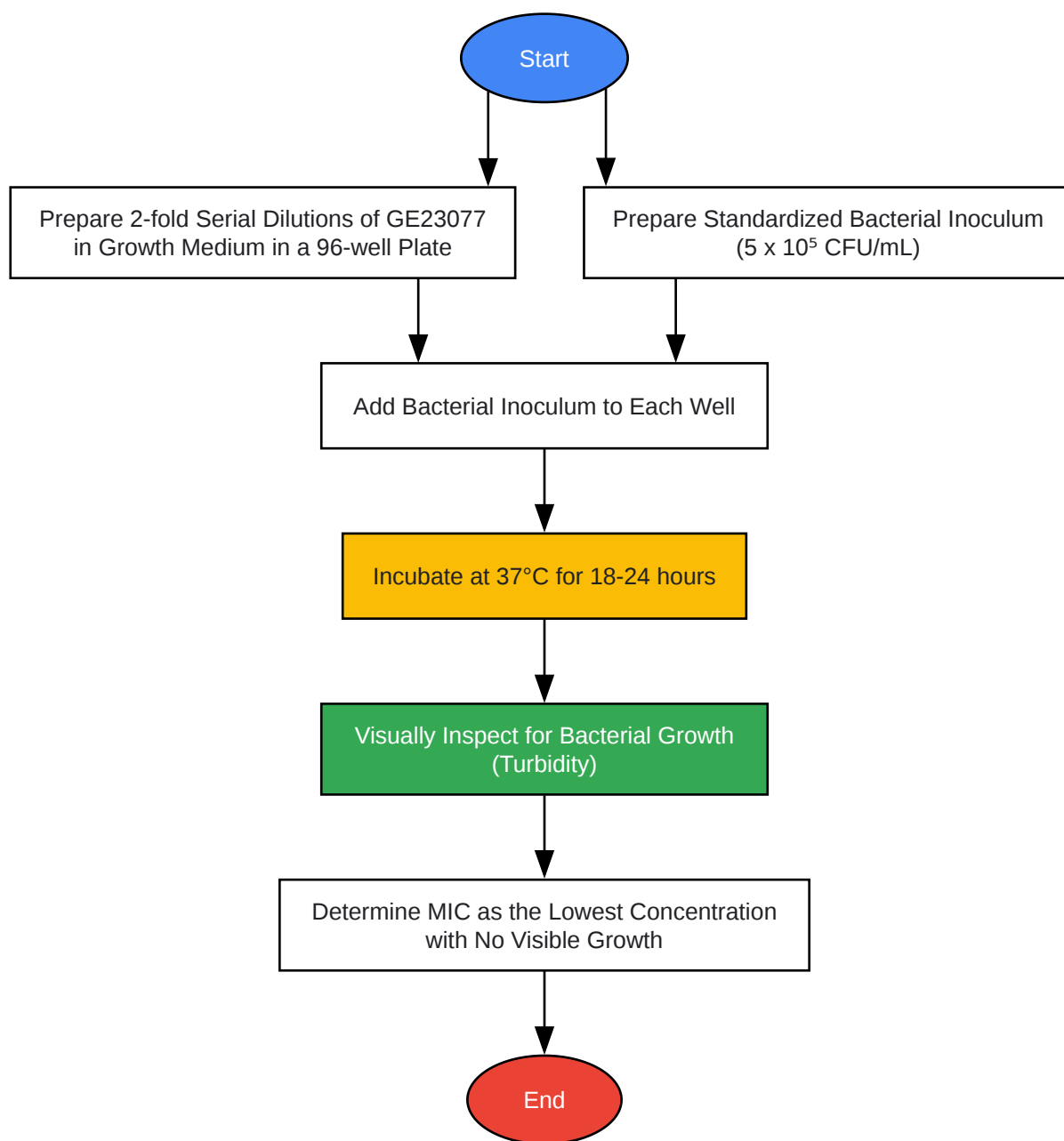
**GE23077** exerts its antibacterial effect by directly targeting and inhibiting the function of bacterial RNA polymerase, the essential enzyme responsible for transcription. Through a combination of genetic, biochemical, and structural studies, the mechanism of action has been elucidated to be a multi-step process that ultimately prevents the initiation of transcription.

**GE23077** binds to a novel site on the bacterial RNAP, distinct from the binding site of rifamycins, a widely used class of RNAP inhibitors. This unique binding site is located at the interface of the RNAP active center's 'i' and 'i+1' sites. By occupying this crucial position, **GE23077** physically obstructs the binding of initiating nucleotides to the RNAP active site. This steric hindrance is the primary mechanism by which **GE23077** prevents the formation of the first phosphodiester bond, a critical step in transcription initiation. Consequently, RNA synthesis

is halted at its earliest stage, leading to bacterial cell death. The high selectivity of **GE23077** for bacterial RNAP over its mammalian counterparts is a key attribute, suggesting a favorable therapeutic window.







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